

Thiazole-5-carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiazole-5-carboxylic acid

Cat. No.: B084310

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **Thiazole-5-carboxylic acid**. The information is intended to equip laboratory personnel with the knowledge necessary to handle this compound responsibly, minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

Thiazole-5-carboxylic acid is classified as a hazardous substance. The primary hazards are associated with skin and eye irritation. While comprehensive quantitative toxicity data such as LD50 and LC50 values are not readily available in public databases, the GHS classification provides a clear indication of its potential health effects.

Table 1: Physicochemical and Safety Data for **Thiazole-5-carboxylic Acid**

Property	Value	Reference
Chemical Formula	<chem>C4H3NO2S</chem>	[1]
Molecular Weight	129.14 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	TCI Chemicals
Melting Point	224 °C (decomposes)	TCI Chemicals
GHS Pictogram	[1]	
GHS Signal Word	Warning	[1]
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, P501	[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **Thiazole-5-carboxylic acid**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Gloves must be inspected before use and disposed of properly after handling the compound.
- Lab Coat: A flame-retardant lab coat should be worn to protect from skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if dusts are likely to be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Eyewash Stations and Safety Showers: These should be readily accessible in the immediate work area.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:

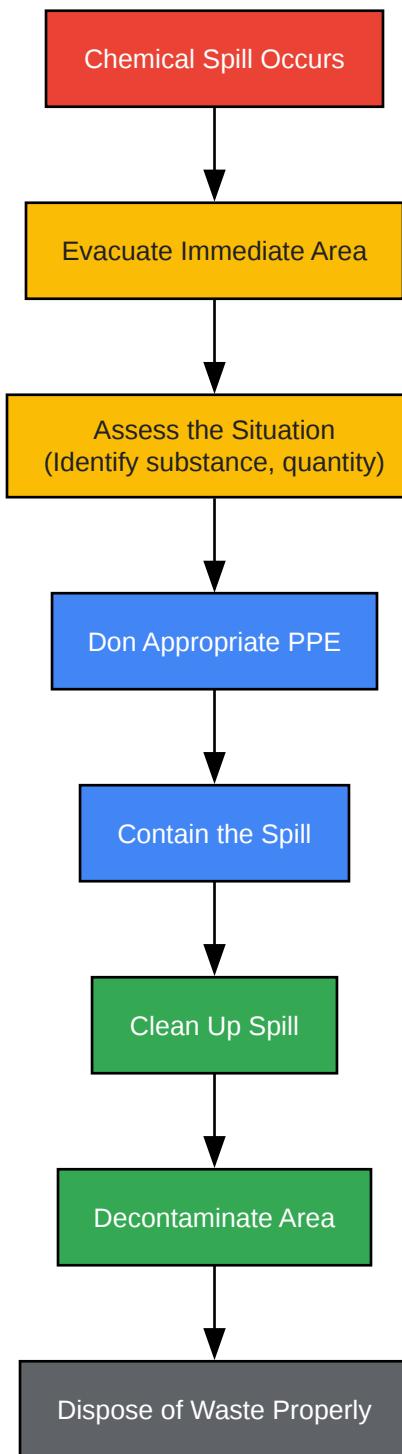
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[2\]](#)
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)

- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if safe to do so.
- Clean-up:
 - Wear appropriate PPE.
 - For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.
 - Clean the spill area thoroughly with a suitable decontaminating solution.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.



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Caption: Workflow for handling a chemical spill.

Experimental Protocol: In Vitro Skin Irritation

To assess the skin irritation potential of **Thiazole-5-carboxylic acid**, the OECD Test Guideline 439: "In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method" can be followed.^[3] ^[4] This in vitro method provides an alternative to traditional animal testing.^{[5][6]}

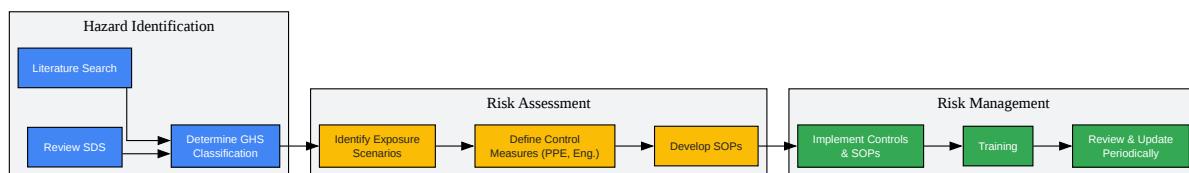
Principle

The test utilizes a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.^{[4][6]} The test chemical is applied topically to the RhE tissue. Cell viability is then measured to determine the irritant potential of the substance.^[6] A reduction in cell viability below a certain threshold indicates that the substance is an irritant.^[6]

Methodology

- RhE Model Preparation: Commercially available RhE kits are typically used. The tissues are pre-incubated in a defined medium.
- Test Chemical Application:
 - A sufficient amount of **Thiazole-5-carboxylic acid** (as a solid or a suitable dilution) is applied to the surface of the RhE tissue.
 - Negative (e.g., phosphate-buffered saline) and positive (e.g., sodium dodecyl sulfate) controls are run in parallel.
- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C and 5% CO₂.^[6]
- Rinsing and Post-Incubation: The test substance is thoroughly rinsed from the tissue surface. The tissues are then transferred to fresh medium and incubated for a longer period (e.g., 42 hours) to allow for recovery or progression of cellular damage.^[6]
- Viability Assessment (MTT Assay):
 - The tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - Viable cells with active mitochondrial dehydrogenases convert the yellow MTT into a blue formazan precipitate.^[6]

- The formazan is extracted from the tissues using a solvent (e.g., isopropanol).
- The optical density of the extracted formazan is measured using a spectrophotometer.
- Data Analysis: The cell viability for each tissue is expressed as a percentage of the negative control. A substance is classified as an irritant if the mean cell viability is less than or equal to 50%.[\[6\]](#)



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Caption: Hazard identification and risk assessment process.

Conclusion

Thiazole-5-carboxylic acid is a valuable compound in research and development, but it requires careful handling due to its potential to cause skin and eye irritation. By adhering to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and engineering controls, researchers can work with this chemical in a safe and responsible manner. Understanding the potential hazards and implementing robust safety protocols are paramount to ensuring a safe laboratory environment.

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